

# GHS Hazard Classification of Bis(1,3-dimethylbutyl) maleate: A Technical Guide

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## Compound of Interest

Compound Name: *Bis(1,3-dimethylbutyl) maleate*

Cat. No.: *B086498*

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## Executive Summary

This technical guide provides an in-depth analysis of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **Bis(1,3-dimethylbutyl) maleate** (CAS No. 105-52-2). Due to the limited availability of specific toxicological data for this compound, this report employs a read-across approach, leveraging data from structurally similar short-chain maleic acid esters, primarily Dibutyl maleate (CAS No. 105-76-0), to infer potential hazards. The primary hazard identified through this approach is skin sensitization. This document summarizes the available data, outlines the experimental methodologies for analogous compounds, and presents logical relationships using visualization tools to aid in risk assessment and safe handling.

## Introduction

**Bis(1,3-dimethylbutyl) maleate** is a diester of maleic acid. While specific GHS classification and toxicological data for this compound are not readily available in public databases, its structural similarity to other maleic acid esters allows for a preliminary hazard assessment based on the principle of read-across. This approach is a scientifically credible method for predicting the properties of a substance by using data from analogous chemicals.

## GHS Hazard Classification (Inferred by Read-Across)

A definitive, official GHS classification for **Bis(1,3-dimethylbutyl) maleate** is not currently available. However, based on data from structurally related maleic acid diesters, the following classification can be inferred.

Table 1: Inferred GHS Hazard Classification for **Bis(1,3-dimethylbutyl) maleate**

Hazard Class	Hazard Category	Hazard Statement
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.

Disclaimer: This classification is based on data from analogous substances and should be used for preliminary assessment. Confirmation through specific testing of **Bis(1,3-dimethylbutyl) maleate** is recommended.

## Toxicological Data Summary (Based on Analogues)

The toxicological profile is constructed by examining data from closely related short-chain maleic acid esters.

### Skin Sensitization

Maleic acid diesters are generally considered to be skin sensitizers.<sup>[1]</sup> Dibutyl maleate, a close structural analogue, has been observed to be a strong skin sensitizer.<sup>[2]</sup> It is therefore highly probable that **Bis(1,3-dimethylbutyl) maleate** also has skin-sensitizing properties. Human patch test studies on some maleic diesters have shown sensitization reactions at concentrations as low as 0.1%.<sup>[1]</sup>

### Acute Toxicity

Structurally similar diesters, with the exception of dimethyl maleate, generally exhibit low acute oral toxicity.<sup>[1]</sup> Data on dermal and inhalation toxicity for these analogues is limited but also suggests low acute toxicity.<sup>[1]</sup>

## Eye and Skin Irritation

Available data from animal studies on analogous diesters indicate that they are not irritating to the skin or eyes.<sup>[1]</sup>

## Carcinogenicity, Mutagenicity, and Reproductive Toxicity

The available information for related maleic acid esters and maleic acid itself suggests that these chemicals are not expected to be carcinogenic, mutagenic, or have reproductive toxicity potential.<sup>[1]</sup>

## Specific Target Organ Toxicity (Repeated Exposure)

Repeated oral intake of high doses of some maleic esters, such as butyl hydrogen maleate and dibutyl maleate, has been shown to cause renal changes.<sup>[1]</sup>

## Experimental Protocols (Based on Analogues)

Detailed experimental protocols for **Bis(1,3-dimethylbutyl) maleate** are not available. The following are representative methodologies used for assessing the hazards of analogous maleate esters.

## Skin Sensitization: Guinea Pig Maximisation Test (GPMT) (for Dibutyl maleate)

The Guinea Pig Maximisation Test (GPMT) is a method used to assess the potential of a substance to cause skin sensitization.

- Induction Phase:
  - Intradermal induction: Guinea pigs are injected with the test substance in an adjuvant to enhance the immune response.

- Topical induction: One week after the intradermal injections, the test substance is applied to the same site under an occlusive patch for 48 hours.
- Challenge Phase:
  - Two weeks after the induction phase, a non-irritating concentration of the test substance is applied to a naive area of the skin under an occlusive patch for 24 hours.
- Evaluation:
  - The challenge sites are observed for signs of erythema and edema at 24 and 48 hours after patch removal.
  - The incidence and severity of the skin reactions in the test group are compared to a control group.

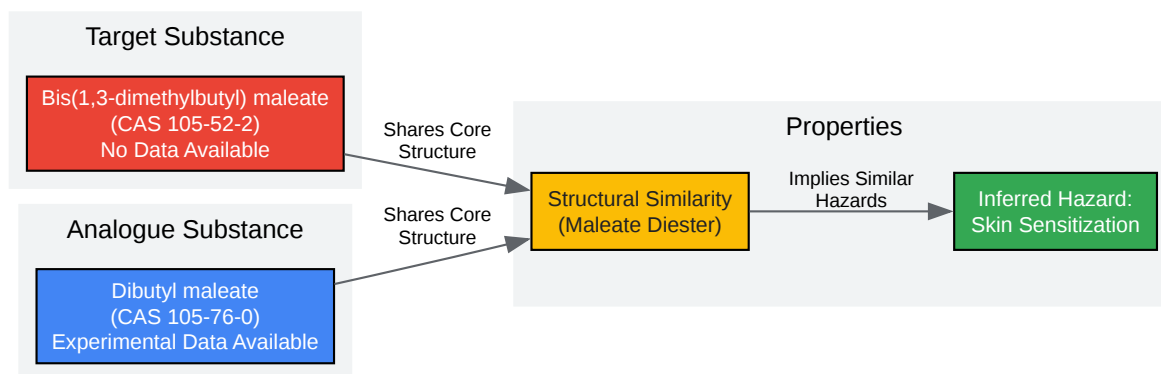
## Eye Irritation: OECD Test Guideline 405 (for Dibutyl maleate)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Procedure:
  - A single dose of 0.1 mL of the undiluted test substance is instilled into the conjunctival sac of one eye of a rabbit. The other eye serves as a control.[\[1\]](#)
  - The eyes are observed and scored for corneal opacity, iritis, conjunctival redness, and chemosis at 1, 24, 48, and 72 hours after application.[\[1\]](#)
- Evaluation:
  - The severity of the ocular reactions is scored according to a standardized system. The substance is classified based on the persistence and severity of the observed effects.

## Logical Relationships and Workflows

The hazard assessment for **Bis(1,3-dimethylbutyl) maleate** is based on a read-across approach. The following diagram illustrates this logical relationship.



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## References

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